

Proper Disposal Procedures for NBD-14189: A General Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: NBD-14189

Cat. No.: B12425136

[Get Quote](#)

Disclaimer: This document provides general guidance for the disposal of a research-grade chemical. A specific Safety Data Sheet (SDS) for **NBD-14189** was not found in publicly available resources. Researchers, scientists, and drug development professionals must obtain the official SDS from their chemical supplier for complete and accurate safety and disposal information before handling or disposing of this compound. The information below is intended to supplement, not replace, the manufacturer's SDS.

Immediate Safety and Logistical Information

As a novel research chemical, **NBD-14189** requires careful handling and disposal in accordance with laboratory safety protocols and local, state, and federal regulations. The primary source for this information is the Safety Data Sheet (SDS) provided by the manufacturer.

Key Steps for Safe Disposal:

- Consult the Safety Data Sheet (SDS): Before beginning any work, locate and thoroughly read the SDS for **NBD-14189**. Pay close attention to Sections 7 (Handling and Storage), 8 (Exposure Controls/Personal Protection), and 13 (Disposal Considerations).^{[1][2][3]}

- **Characterize the Waste:** The waste stream containing **NBD-14189** must be properly identified. This includes the compound itself, any solvents used, and any contaminated materials (e.g., gloves, pipette tips, vials).
- **Segregate the Waste:** Do not mix chemical waste streams.[4][5] **NBD-14189** waste should be collected in a dedicated, properly labeled, and compatible waste container. For example, halogenated and non-halogenated solvent wastes are often collected separately.[4]
- **Proper Labeling:** The waste container must be clearly labeled with its contents, including the full chemical name "**NBD-14189**" (avoiding abbreviations), concentration, and any other components in the mixture.[1] The label should also include the appropriate hazard pictograms as specified in the SDS.
- **Storage of Waste:** Store the sealed waste container in a designated, well-ventilated, and secure area, away from incompatible materials, until it is collected for disposal.[1]
- **Arrange for Professional Disposal:** Chemical waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[1] Never dispose of chemical waste down the drain unless explicitly permitted by your institution and local regulations for specific, neutralized aqueous wastes.[4][6]

Understanding the Safety Data Sheet (SDS) for **NBD-14189**

Once obtained, the SDS will provide critical safety and disposal information. The table below summarizes the key sections to consult.

SDS Section	Type of Information	Relevance to Disposal
Section 2: Hazard(s) Identification	GHS Hazard Classification, Signal Word, Hazard Statements, Pictograms	Informs the necessary personal protective equipment (PPE) and handling precautions during disposal.
Section 7: Handling and Storage	Precautions for safe handling, conditions for safe storage, including any incompatibilities. [3]	Provides guidance on how to safely manage the chemical waste and what materials to avoid mixing it with.
Section 8: Exposure Controls/PPE	Permissible exposure limits (PELs), appropriate engineering controls, and required PPE (gloves, eye protection, etc.).[3]	Specifies the minimum PPE required to be worn when handling the waste container and preparing it for disposal.
Section 13: Disposal Considerations	Guidance on proper disposal practices, recycling, or reclamation of the chemical and its container.[2][7][8][9]	This is the primary section detailing the recommended disposal methods and any specific regulatory requirements.[7][8]

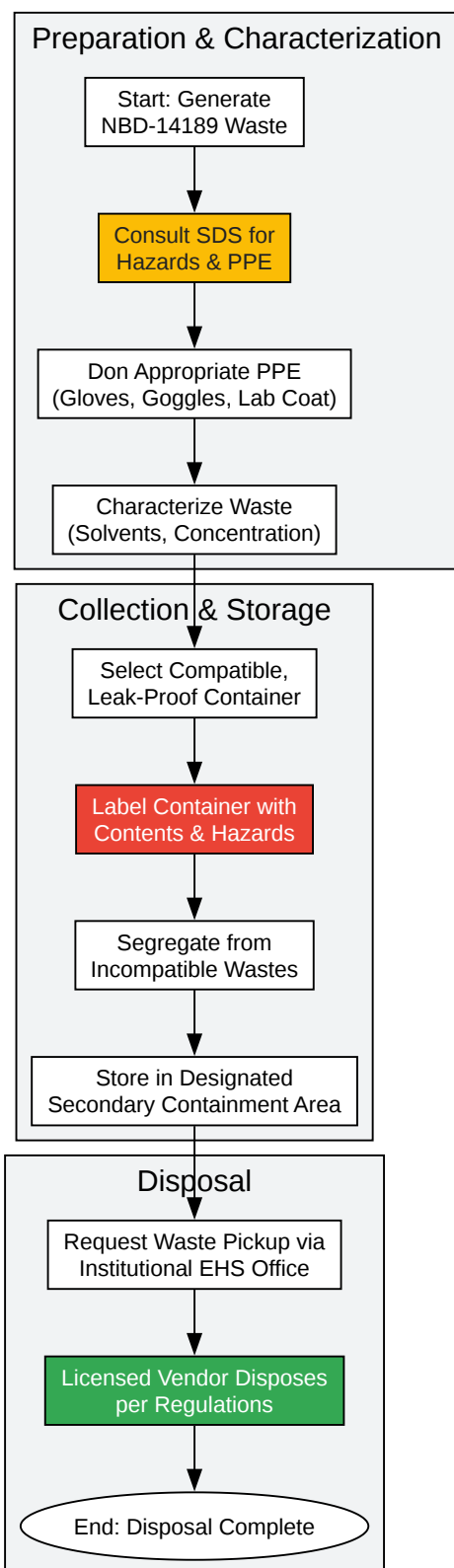
No quantitative data for the disposal of **NBD-14189** was found in the available search results. This information should be provided in the manufacturer's SDS.

Experimental Protocols

No specific experimental protocols for the disposal of **NBD-14189** were found. Disposal procedures are determined by the chemical's properties as outlined in the SDS and are subject to institutional and regulatory requirements.

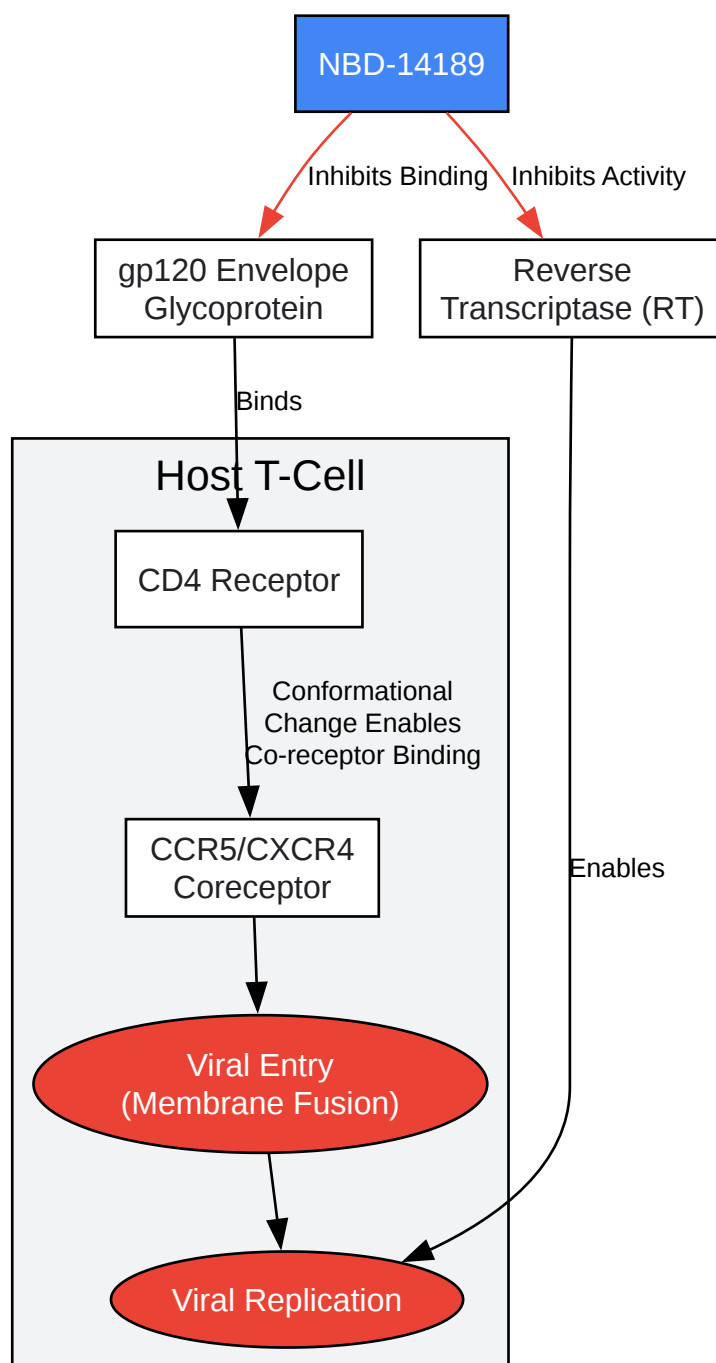
Visualizing Procedural Workflows

The following diagrams illustrate the general workflow for chemical disposal and the known mechanism of action for **NBD-14189**.



[Click to download full resolution via product page](#)

Caption: General workflow for the safe disposal of laboratory chemical waste.



[Click to download full resolution via product page](#)

Caption: **NBD-14189** dual mechanism of action, inhibiting HIV-1 entry and replication.[10][11]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. blog.idrenvironmental.com](http://blog.idrenvironmental.com) [blog.idrenvironmental.com]
- [2. Safety Data Sheets \(SDS\) Explained](http://blink.ucsd.edu) [blink.ucsd.edu]
- [3. danielstraining.com](http://danielstraining.com) [danielstraining.com]
- [4. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf](http://ncbi.nlm.nih.gov) [ncbi.nlm.nih.gov]
- [5. essex.ac.uk](http://essex.ac.uk) [essex.ac.uk]
- [6. sharedlab.bme.wisc.edu](http://sharedlab.bme.wisc.edu) [sharedlab.bme.wisc.edu]
- [7. Section 13 of the SDS – Disposal considerations](http://sds-create.pl) [sds-create.pl]
- [8. thechemicalsafetyassociation.org](http://thechemicalsafetyassociation.org) [thechemicalsafetyassociation.org]
- [9. chemtekinc.com](http://chemtekinc.com) [chemtekinc.com]
- [10. Comparative Pharmacokinetics of a Dual Inhibitor of HIV-1, NBD-14189, in Rats and Dogs with a Proof-of-Concept Evaluation of Antiviral Potency in SCID-hu Mouse Model - PMC](http://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- [11. Comparative Pharmacokinetics of a Dual Inhibitor of HIV-1, NBD-14189, in Rats and Dogs with a Proof-of-Concept Evaluation of Antiviral Potency in SCID-hu Mouse Model - PubMed](http://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Proper Disposal Procedures for NBD-14189: A General Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12425136/docs#proper-disposal-procedures-for-nbd-14189-a-general-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)